

# Technical Guide: 4-Hydroxy Alprazolam-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxy Alprazolam-d5

Cat. No.: B15559951

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Hydroxy Alprazolam-d5**, a deuterated metabolite of the widely prescribed benzodiazepine, Alprazolam. This document is intended for researchers, scientists, and professionals in drug development, offering key technical data, detailed experimental protocols for its use as an internal standard, and visualizations of relevant biochemical pathways and analytical workflows.

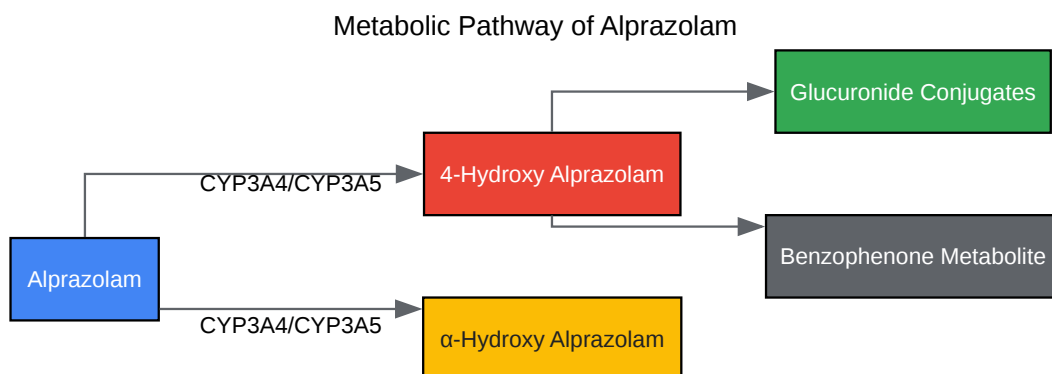
## Core Technical Data

**4-Hydroxy Alprazolam-d5** serves as an essential internal standard for the quantitative analysis of 4-Hydroxy Alprazolam in biological matrices. Its deuteration ensures a distinct mass-to-charge ratio for mass spectrometry-based detection, without altering its chemical behavior during sample preparation and chromatographic separation.

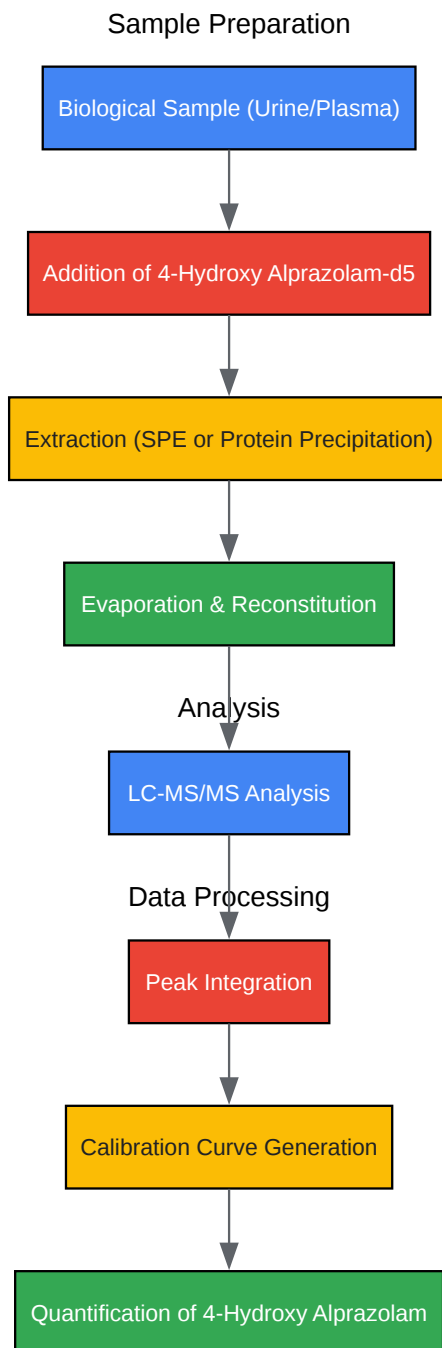
Property	Data	Reference
CAS Number	2747915-82-6	N/A
Unlabeled CAS Number	30896-57-2	[1]
Molecular Formula	C <sub>17</sub> H <sub>8</sub> D <sub>5</sub> ClN <sub>4</sub> O	N/A
Molecular Weight	329.8 g/mol	N/A
Appearance	White to off-white solid	[2]
Solubility	Soluble in DMSO (e.g., 8 mg/mL for unlabeled)	[3]
Storage Conditions	-20°C for long-term storage	[2]

## Metabolic Pathway of Alprazolam

Alprazolam is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 and CYP3A5 playing crucial roles in its hydroxylation to form its major active metabolites, 4-hydroxyalprazolam and  $\alpha$ -hydroxyalprazolam.[4][5][6] 4-hydroxyalprazolam is a significant metabolite and is often targeted for quantification in pharmacokinetic and toxicological studies. [4][5]



## Quantitative Analysis Workflow

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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